

Lys-Gln (Lysyl-glutamine): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Lys-Gln
CAS No.: 92352-82-4
Cat. No.: B14172426

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Introduction

The dipeptide **Lys-Gln**, formed from the essential amino acid L-lysine and the conditionally essential amino acid L-glutamine, is a molecule of significant interest to researchers, scientists, and drug development professionals.^[1] This guide provides an in-depth exploration of the structure, chemical properties, synthesis, and biological relevance of **Lys-Gln**, offering field-proven insights and detailed methodologies for its study and application.

Molecular Structure and Chemical Formula

Lys-Gln is a dipeptide composed of L-lysine and L-glutamine linked by a peptide bond.^[1] The chemical structure features the alpha-amino group of glutamine acylated by the carboxyl group of lysine.

Chemical Formula: $C_{11}H_{22}N_4O_4$ ^[1]

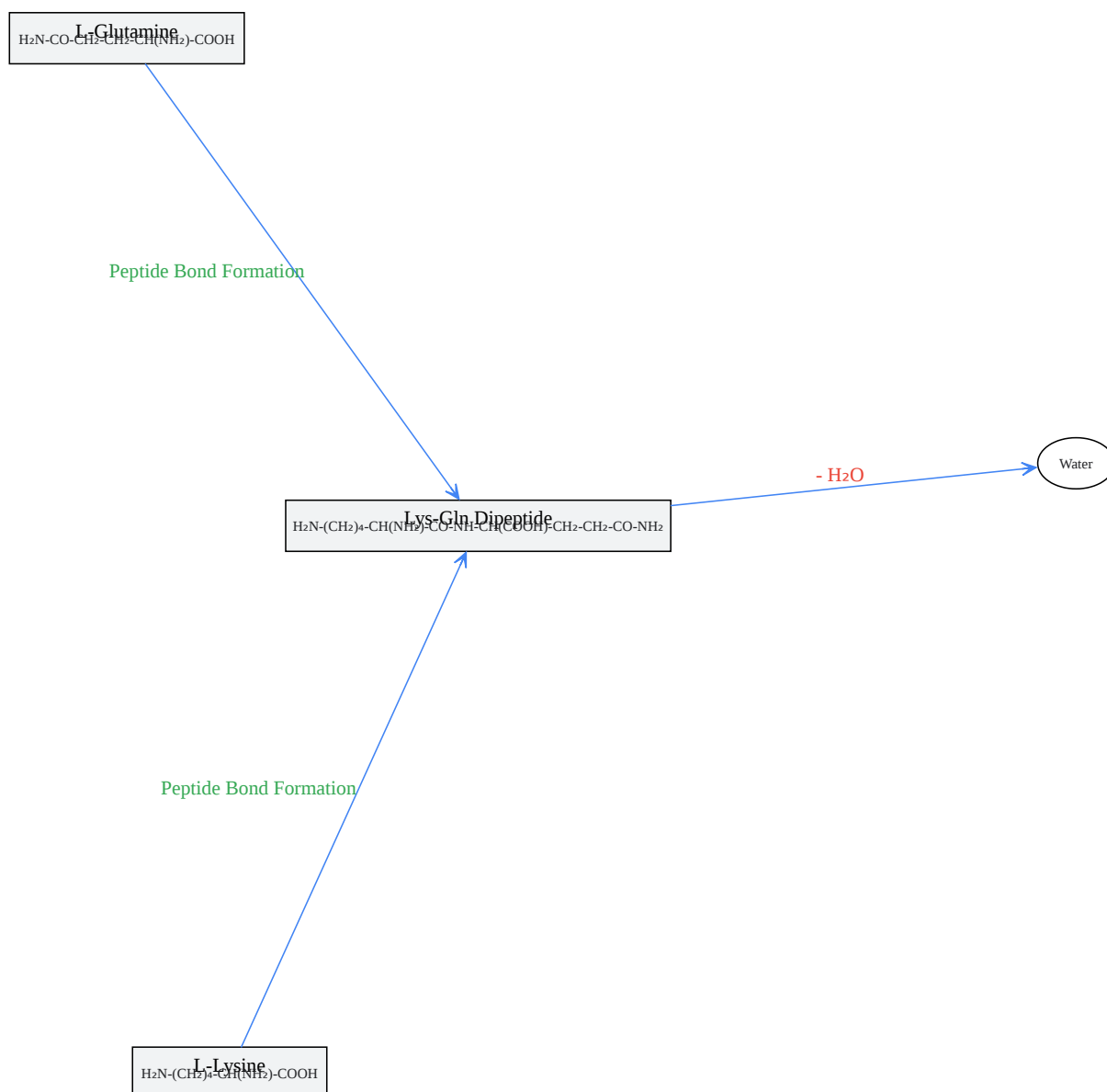
Molecular Weight: 274.32 g/mol ^[1]

IUPAC Name: (2S)-5-amino-2-[[[(2S)-2,6-diaminohexanoyl]amino]-5-oxopentanoic acid^[1]

Canonical SMILES: C(CCN)CN)C(=O)O">C@@HN[1]

CAS Registry Number: 92352-82-4[1]

Below is a diagram illustrating the formation of the **Lys-Gln** dipeptide from its constituent amino acids.



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Caption: Formation of **Lys-Gln** dipeptide from L-lysine and L-glutamine.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Lys-Gln** is critical for its application in research and development.

Property	Value	Source
Appearance	Solid	
Boiling Point	673.9±55.0 °C at 760 mmHg	
Density	1.249±0.06 g/cm ³	
Solubility	Soluble in water. Solubility in ethanol and acetone is lower than in water.	
Isoelectric Point (pI)	~9.9	Calculated

Calculation of Isoelectric Point (pI)

The isoelectric point (pI) is the pH at which a molecule carries no net electrical charge. For a dipeptide, the pI can be estimated by averaging the pKa values of the ionizable groups that are protonated and deprotonated to yield the neutral zwitterionic form. The relevant pKa values for **Lys-Gln** are:

- α -carboxyl group (C-terminus of Gln): ~2.17
- α -amino group (N-terminus of Lys): ~9.06
- Side chain of Lys (ϵ -amino group): ~10.53

The neutral form of **Lys-Gln** will exist at a pH between the pKa of the α -amino group and the ϵ -amino group of lysine. Therefore, the pI is calculated as the average of these two pKa values.

$$pI = (pKa_2 + pKa_3) / 2 = (9.06 + 10.53) / 2 \approx 9.8$$

This calculated pI indicates that **Lys-Gln** will be positively charged in solutions with a pH below approximately 9.8 and negatively charged in solutions with a pH above this value. This property

is fundamental for developing purification strategies such as ion-exchange chromatography.

Synthesis and Purification

While chemical synthesis is possible, microbial fermentation is a more common and sustainable method for producing L-Lysyl-L-glutamine.

Microbial Fermentation Protocol

This protocol outlines the general steps for the production of **Lys-Gln** using engineered strains of *Escherichia coli* or *Corynebacterium glutamicum*.

1. Strain Selection and Pre-culture:

- Select a genetically engineered strain of *E. coli* or *C. glutamicum* optimized for dipeptide production.
- Inoculate a single colony into a seed culture medium (e.g., LB broth for *E. coli* or a rich medium for *C. glutamicum*) and incubate at 30-37°C with shaking until the culture reaches the exponential growth phase.

2. Fermentation Medium Preparation:

- Prepare the fermentation medium containing a carbon source (e.g., glucose), a nitrogen source, essential minerals, and vitamins.
- Sterilize the medium by autoclaving.

3. Fermentation:

- Inoculate the sterile fermentation medium with the pre-culture.
- Maintain the fermentation under controlled conditions in a bioreactor:
 - Temperature: 30-37°C
 - pH: Maintained around 6.5-7.2, often controlled by the addition of ammonia, which also serves as a nitrogen source.^[2]
 - Aeration and Agitation: Ensure sufficient oxygen supply and mixing.
- The fermentation process typically lasts for 24-72 hours.

A[label="Strain Selection\n(E. coli or C. glutamicum)"]; B[label="Pre-culture\n(Seed Flask)"]; C [label="Fermentation\n(Bioreactor)"]; D [label="Harvest"]; E [label="Purification"]; F [label="Pure **Lys-Gln**"];

```
A -> B; B -> C [label="Inoculation"]; C -> D [label="24-72 hours"]; D  
-> E; E -> F; }
```

Caption: Microbial fermentation workflow for **Lys-Gln** production.

Purification Protocol: Ion-Exchange Chromatography

Following fermentation, **Lys-Gln** must be purified from the culture broth. Ion-exchange chromatography is a highly effective method for this purpose.

1. Preparation of the Fermentation Broth:

- If **Lys-Gln** is intracellular, lyse the cells to release the dipeptide.
- If secreted, filter the broth to remove microbial cells.
- The resulting solution should be clarified by centrifugation or microfiltration.

2. Ion-Exchange Chromatography:

- Resin Selection: Based on the calculated pI of ~9.8, at a neutral pH, **Lys-Gln** will have a net positive charge. Therefore, a cation-exchange resin (negatively charged) is appropriate. A strong cation-exchange resin is often used.
- Column Equilibration: Equilibrate the cation-exchange column with a buffer at a pH below the pI of **Lys-Gln** (e.g., pH 5.0-7.0) to ensure the dipeptide binds to the resin.
- Sample Loading: Load the clarified fermentation broth onto the equilibrated column.
- Washing: Wash the column with the equilibration buffer to remove unbound impurities.
- Elution: Elute the bound **Lys-Gln** by increasing the salt concentration (e.g., a linear gradient of NaCl) or by increasing the pH of the elution buffer.
- Fraction Collection: Collect the fractions containing the purified **Lys-Gln**.

3. Final Purification and Formulation:

- The collected fractions can be further purified and concentrated by ultrafiltration and crystallization.
- The final product is typically a solid, which can be lyophilized for long-term storage.

```
A[label="Clarified Fermentation Broth"]; B[label="Equilibrated Cation-  
\nExchange Column"]; C [label="Load Sample"]; D [label="Wash  
with\nEquilibration Buffer"]; E [label="Elute with\nSalt Gradient/pH
```

```
Change"]; F [label="Collect Fractions"]; G [label="Ultrafiltration  
&\nCrystallization"]; H [label="Purified Lys-Gln"];
```

```
A -> C; B -> C; C -> D; D -> E; E -> F; F -> G; G -> H; }
```

Caption: Ion-exchange chromatography purification workflow for **Lys-Gln**.

Analytical Characterization

Accurate characterization of **Lys-Gln** is essential for quality control and research purposes. Mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy are key analytical techniques.

Mass Spectrometry (MS) Protocol

Mass spectrometry is used to confirm the molecular weight and sequence of **Lys-Gln**. A significant challenge in the MS analysis of peptides containing lysine or glutamine is that these two amino acids are isobaric, with a very small mass difference of 0.036 u.[\[3\]](#) High-resolution mass spectrometry is therefore required.

1. Sample Preparation:

- Dissolve the purified **Lys-Gln** in a suitable solvent, such as a mixture of water, acetonitrile, and 0.1% formic acid, to a final concentration of approximately 10-100 µg/mL.[\[4\]](#)
- If the sample contains salts or other non-volatile components, it should be desalted using a C18 ZipTip or a similar reversed-phase cleanup method.[\[5\]](#)

2. Instrumentation and Parameters (Example using ESI-Q-TOF):

- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
- Mass Analyzer: Quadrupole Time-of-Flight (Q-TOF) for high resolution and accurate mass measurements.
- Capillary Voltage: 3.5-4.5 kV.
- Cone Voltage: 20-40 V.
- Source Temperature: 100-150°C.
- Desolvation Temperature: 250-350°C.
- Collision Energy (for MS/MS): A ramp of collision energies (e.g., 10-40 eV) should be used to obtain a comprehensive fragmentation pattern.

3. Data Analysis:

- The full scan MS spectrum should show a prominent peak corresponding to the $[M+H]^+$ ion of **Lys-Gln** at m/z 275.1714.
- Tandem MS (MS/MS) of the precursor ion will generate fragment ions (b- and y-ions) that can be used to confirm the amino acid sequence. The fragmentation pattern will be distinct for **Lys-Gln** versus Gln-Lys.

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

NMR spectroscopy provides detailed structural information about the molecule in solution.

1. Sample Preparation:

- Dissolve 5-10 mg of purified **Lys-Gln** in 0.5 mL of a deuterated solvent, typically deuterium oxide (D_2O).^[6]
- The pH of the sample should be adjusted as needed for optimal spectral resolution.

2. Instrumentation and Parameters (Example using a 600 MHz spectrometer):

- Spectrometer: 600 MHz or higher field strength for better resolution.
- Experiments:
 - 1D 1H NMR: To observe the proton signals.
 - 2D 1H - 1H COSY (Correlation Spectroscopy): To identify spin-coupled protons within each amino acid residue.
 - 2D 1H - ^{13}C HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbon atoms.
 - 2D 1H - ^{15}N HSQC (if ^{15}N labeled): To correlate amide protons with their nitrogen atoms.

3. Spectral Interpretation:

- The 1D 1H NMR spectrum will show characteristic signals for the different protons in the lysine and glutamine residues.
- 2D NMR experiments will allow for the unambiguous assignment of all proton and carbon signals, confirming the connectivity and structure of the dipeptide.

Biological Functions and Applications

Lys-Gln combines the biological activities of its constituent amino acids, often with enhanced stability and bioavailability.

Biological Roles

- **Immune System Support:** Glutamine is a key fuel source for immune cells. The dipeptide form can provide a more stable source of glutamine for immune function.
- **Intestinal Health:** Glutamine is crucial for maintaining the integrity of the intestinal lining. **Lys-Gln** can support gut health and barrier function.
- **Protein Metabolism and Muscle Recovery:** Lysine is an essential building block for proteins and is involved in tissue repair. **Lys-Gln** may aid in muscle recovery and protein synthesis.

Applications in Drug Development and Research

- **Nutritional Supplements:** Due to its improved stability and solubility, **Lys-Gln** is a valuable ingredient in nutritional formulations, particularly for clinical nutrition and sports supplements.
- **Cell Culture Media:** The instability of free glutamine in aqueous solutions is a known issue in cell culture. **Lys-Gln** provides a stable source of glutamine for cell growth.
- **Cosmetic Formulations:** Both lysine and glutamine contribute to skin health by supporting collagen synthesis and hydration. The dipeptide form may offer enhanced skin penetration.
- **Drug Delivery:** The physicochemical properties of **Lys-Gln** can be leveraged in drug delivery systems to improve the solubility and bioavailability of certain therapeutic agents.[7]

Conclusion

Lys-Gln is a dipeptide with a well-defined structure and a range of beneficial physicochemical and biological properties. Its synthesis through microbial fermentation offers a sustainable production method, and its purification can be effectively achieved using standard chromatographic techniques. The detailed analytical protocols provided in this guide will enable researchers to accurately characterize this molecule. With its roles in immune support, intestinal health, and protein metabolism, **Lys-Gln** holds significant promise for applications in nutrition, pharmaceuticals, and cosmetics. Further research into the specific molecular mechanisms of its action will undoubtedly unveil new opportunities for this versatile dipeptide.

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